

Application Notes and Protocols for 5-Decanone in the Fragrance Industry

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Compound of Interest

Compound Name: 5-Decanone

Cat. No.: B1664179

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These application notes provide a comprehensive overview of the use of **5-decanone** in the fragrance industry. This document details its olfactory profile, performance characteristics, and recommended applications, along with detailed protocols for its evaluation and analysis.

Introduction to 5-Decanone in Fragrance

5-Decanone (CAS No. 820-29-1), an aliphatic ketone, is a valuable ingredient in the perfumer's palette.^[1] It is a colorless liquid characterized by a distinct fruity odor.^[1] Aliphatic ketones, in general, are known for contributing sweet, fruity, and creamy notes to fragrance compositions. The careful incorporation of these ketones can impart a vibrant and juicy quality to a fragrance, enhancing its overall freshness and appeal.

Olfactory Profile and Performance

The odor of **5-decanone** is primarily described as fruity. While specific quantitative data for **5-decanone**'s odor and flavor thresholds are not readily available in the provided search results, data for homologous 2-ketones can provide an estimation of its potency. Odor sensitivity to aliphatic ketones generally increases with carbon chain length up to a certain point. For instance, the odor detection threshold for 2-heptanone is significantly lower than that of shorter-chain ketones like acetone. This suggests that **5-decanone**, with its ten-carbon chain, would likely have a relatively low odor detection threshold, making it an impactful fragrance material.

Table 1: Physical and Chemical Properties of **5-Decanone**

| Property | Value | Reference |
|-------------------|---------------------|-----------|
| Molecular Formula | C10H20O | [2] |
| Molecular Weight | 156.27 g/mol | [3] |
| Appearance | Colorless liquid | [1] |
| Odor | Fruity | [1] |
| Boiling Point | 208.7°C at 760 mmHg | [1] |
| Flash Point | 67.7°C | [1] |
| Solubility | Soluble in DMSO | [3] |

Applications in Fragrance Compositions

Due to its fruity character, **5-decanone** is a versatile ingredient that can be incorporated into a variety of fragrance types. Its profile makes it suitable for enhancing fruity and floral accords.

Recommended Applications and Use Levels:

While specific use levels for **5-decanone** are not documented in the provided search results, information on similar fruity ketones, such as raspberry ketone, can offer guidance. The typical usage of raspberry ketone in perfume compounds ranges from 0.14% to a maximum of 11.4%. [4] It is recommended to start with low concentrations of **5-decanone** and adjust based on the desired olfactory effect.

- **Fine Fragrances:** In fine fragrances, **5-decanone** can be used to introduce or boost fruity top and middle notes. It can add a juicy, ripe quality to berry, peach, or apricot accords and can provide a modern twist to classic floral bouquets.
- **Soaps and Detergents:** The stability of ketones makes them suitable for use in functional products.[5] **5-decanone** can impart a pleasant fruity scent to soaps and detergents, contributing to the overall sensory experience of the product.[1]

- Candles and Air Fresheners: The volatility and odor profile of **5-decanone** make it a candidate for use in candles and air care products. Aromatic ketones are known to improve the scent throw and longevity of fragrances in these applications.[6]

Example Fragrance Accord - "Juicy Peach":

This accord demonstrates a potential application of an aliphatic ketone like **5-decanone** to create a fruity fragrance.

| Ingredient | Parts (by weight) | Olfactory Contribution |
|-------------------------------------|-------------------|--------------------------|
| 5-Decanone | 5 | Fruity, ripe |
| Aldehyde C-14 (Peach Aldehyde) | 15 | Creamy, peach, lactonic |
| Benzyl Acetate | 20 | Fruity, floral (jasmine) |
| Linalool | 10 | Floral, slightly citrusy |
| Gamma-Undecalactone (Aldehyde C-18) | 5 | Creamy, coconut, fruity |
| Hedione (Methyl Dihydrojasmonate) | 30 | Floral, airy, diffusive |
| Iso E Super | 15 | Woody, ambery, smooth |
| Total | 100 | |

Experimental Protocols

Sensory Evaluation of 5-Decanone

Objective: To determine the olfactory profile and intensity of **5-decanone**.

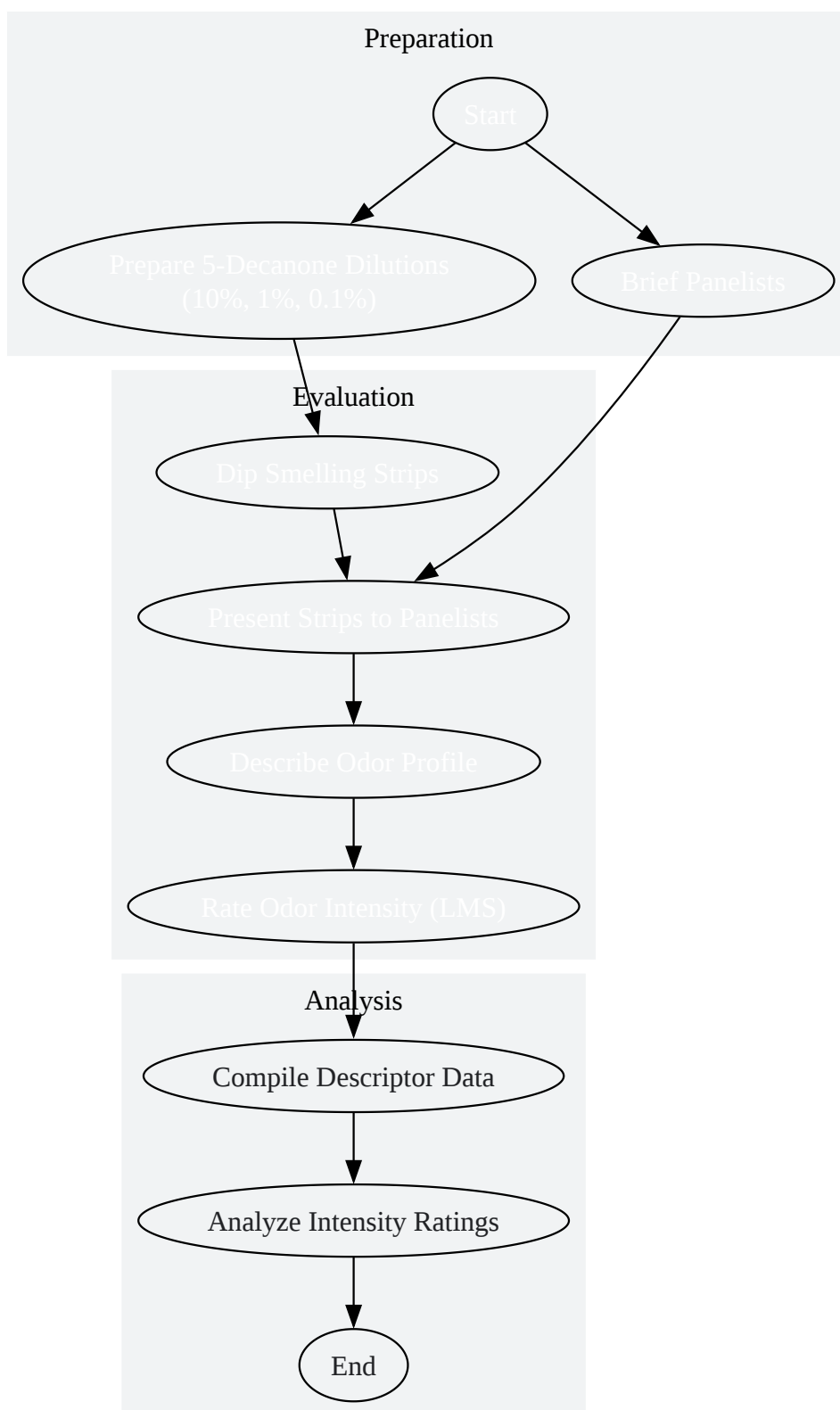
Materials:

- **5-Decanone**
- Odorless solvent (e.g., dipropylene glycol or ethanol)

- Glass beakers
- Pipettes
- Smelling strips
- Panel of trained sensory assessors (minimum of 5)
- Data collection forms

Protocol:

- Sample Preparation: Prepare dilutions of **5-decanone** in the chosen solvent at concentrations of 10%, 1%, and 0.1%.
- Panelist Preparation: Ensure panelists have not consumed any strongly flavored food or drink for at least one hour before the evaluation. They should also refrain from wearing any personal fragrance.
- Evaluation Procedure:
 - Dip a smelling strip into each dilution of **5-decanone**.
 - Present the smelling strips to the panelists in a randomized order.
 - Ask panelists to describe the odor profile of each sample using a list of descriptors (e.g., fruity, waxy, green, sweet).
 - Ask panelists to rate the intensity of the odor on a labeled magnitude scale (LMS) ranging from "barely detectable" to "extremely strong".^[7]
- Data Analysis: Compile the descriptor data to create an olfactory profile of **5-decanone**. Calculate the average intensity ratings for each concentration.



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Gas Chromatography-Olfactometry (GC-O) Analysis

Objective: To identify the retention time and characterize the odor of **5-decanone** in a gas chromatographic separation.

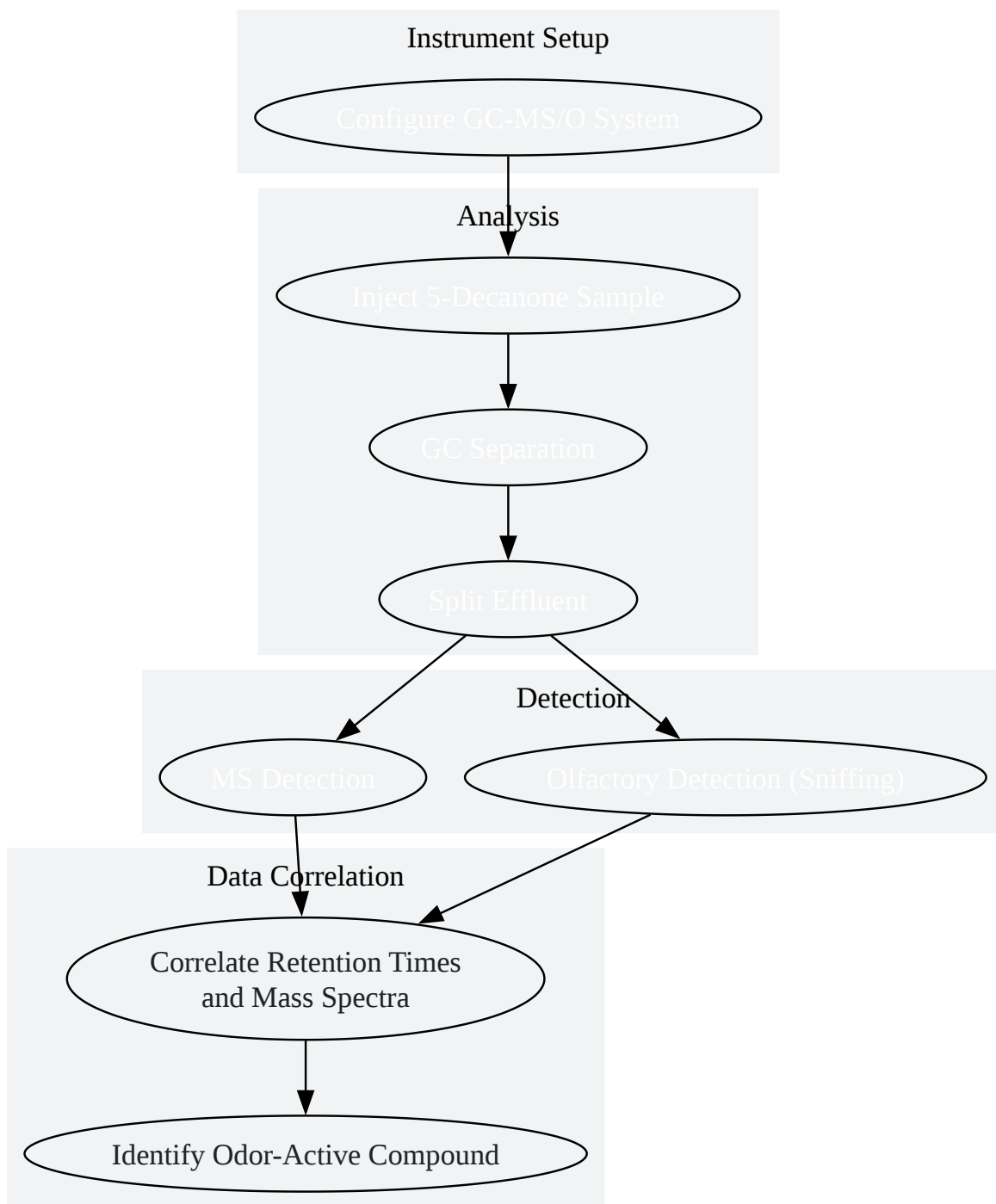
Materials:

- Gas chromatograph coupled with a mass spectrometer (GC-MS) and an olfactometry port (ODP)
- **5-Decanone** standard
- Appropriate GC column (e.g., non-polar or mid-polar)
- Helium carrier gas
- Trained human assessor

Protocol:

- Instrument Setup:
 - Install the GC column and condition it according to the manufacturer's instructions.
 - Set the GC oven temperature program (e.g., start at 50°C, ramp up to 250°C).
 - Set the carrier gas flow rate.
 - Heat the transfer line to the ODP to prevent condensation.[8]
- Sample Injection: Inject a diluted solution of the **5-decanone** standard into the GC inlet.
- Olfactometry and Data Collection:
 - The assessor sniffs the effluent from the ODP throughout the GC run.
 - The assessor records the time at which any odor is detected and provides a description of the odor.

- Simultaneously, the MS detector records the mass spectrum of the eluting compounds.
- Data Analysis: Correlate the retention time of the odor event with the retention time of the peak detected by the MS. Confirm the identity of the peak as **5-decanone** by its mass spectrum.



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Stability Testing of a Fragrance Containing 5-Decanone in a Cosmetic Base

Objective: To evaluate the physical and chemical stability of a fragrance formulation containing **5-decanone** in a cosmetic product base over time and under various conditions.[9][10]

Materials:

- Fragrance oil containing a known concentration of **5-decanone**
- Cosmetic product base (e.g., lotion, cream)
- Control sample (cosmetic base without fragrance)
- Storage containers (glass jars)
- Oven capable of maintaining 40-45°C
- Refrigerator or chamber capable of maintaining 4°C
- Light exposure box or window with direct sunlight
- pH meter
- Viscometer

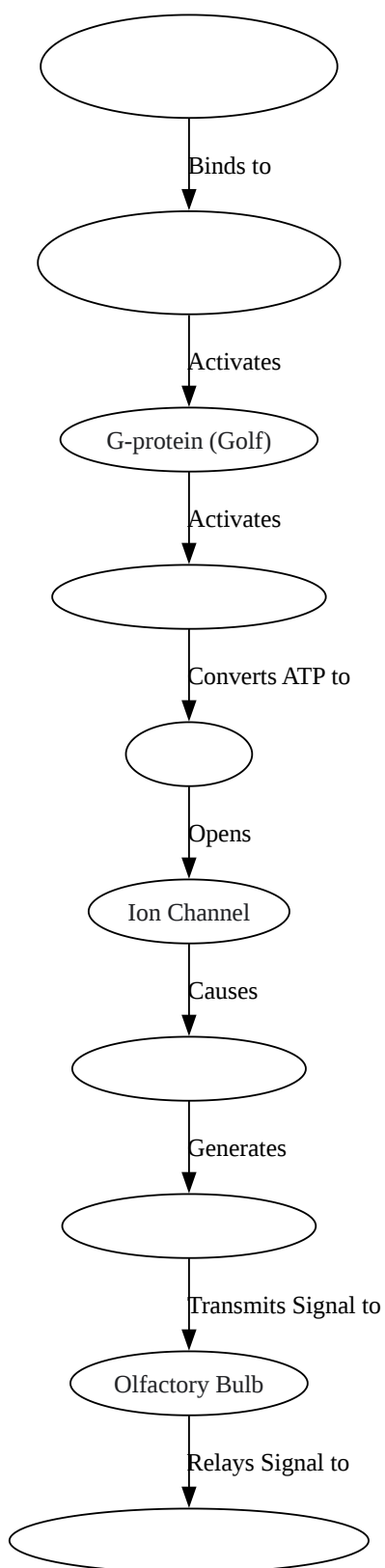
Protocol:

- Sample Preparation: Prepare samples of the cosmetic base containing the fragrance oil at the desired concentration. Also, prepare a control sample of the base without fragrance.
- Storage Conditions: Store the samples under the following conditions for a period of at least 3 months:
 - Elevated temperature: 40-45°C
 - Room temperature: 20-25°C

- Refrigerated: 4°C
- Light exposure: In a light box or exposed to daylight
- Evaluation Intervals: Evaluate the samples at regular intervals (e.g., 1 week, 1 month, 3 months).
- Evaluation Parameters:
 - Color: Visually assess any changes in color compared to the control and the initial sample.
 - Odor: Evaluate any changes in the fragrance profile or intensity.
 - pH: Measure the pH of the product.
 - Viscosity: Measure the viscosity of the product.
 - Appearance: Observe for any signs of phase separation, crystallization, or other physical changes.
- Data Analysis: Record all observations and measurements at each interval. Compare the stability of the fragranced product to the control to determine the impact of the fragrance on the cosmetic base.

Olfactory Signaling Pathway

The perception of odorants like **5-decanone** begins with the interaction of the molecule with olfactory receptors in the nasal cavity. This initiates a signal transduction cascade that ultimately leads to the perception of smell in the brain.



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Conclusion

5-Decanone is a useful aliphatic ketone for imparting fruity notes in a variety of fragrance applications. Its performance and stability can be thoroughly evaluated using the standardized protocols provided in these notes. Further research to determine its precise odor and flavor thresholds would be beneficial for its optimal use in fragrance and flavor creations.

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